

Mono(3-hydroxybutyl)phthalate-d4 chemical properties

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Compound of Interest

Compound Name: Mono(3-hydroxybutyl)phthalate-d4

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Technical Guide: Mono(3-hydroxybutyl)phthalate-d4

For Researchers, Scientists, and Drug Development Professionals

Introduction

Mono(3-hydroxybutyl)phthalate-d4 (MHBP-d4) is the deuterium-labeled form of Mono(3-hydroxybutyl)phthalate (MHBP), a secondary metabolite of the widely used plasticizer, Di-n-butyl phthalate (DBP).[1] Due to its chemical and physical similarity to the endogenous metabolite, coupled with its distinct mass, MHBP-d4 is an ideal internal standard for use in stable isotope dilution analysis.[2] This technique is predominantly employed in liquid chromatography-tandem mass spectrometry (LC-MS/MS) for the accurate quantification of MHBP in complex biological matrices such as urine and serum.[3][4] The use of a deuterated internal standard like MHBP-d4 is critical for correcting for matrix effects and variations in sample preparation and instrument response, thereby ensuring high precision and accuracy in assessing human exposure to DBP.[3][5]

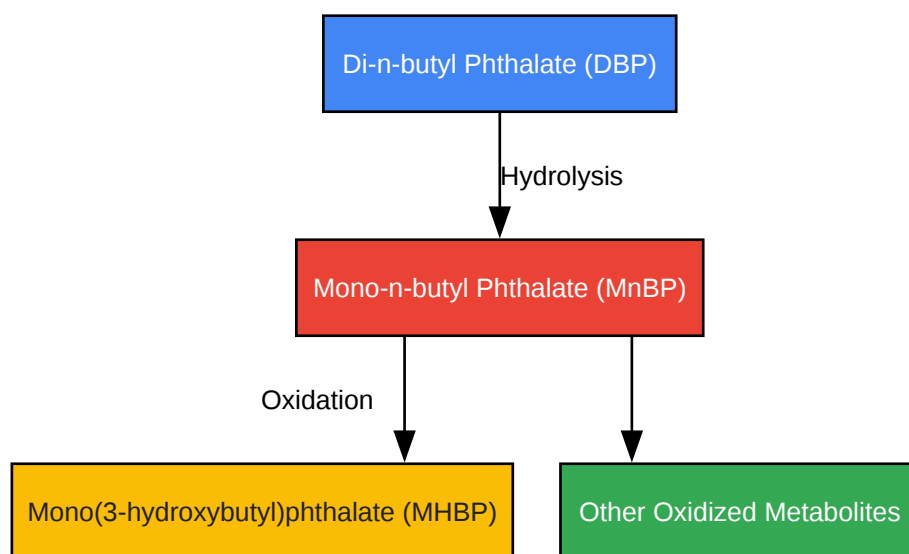
Chemical and Physical Properties

The fundamental chemical and physical properties of **Mono(3-hydroxybutyl)phthalate-d4** are summarized below. For comparative purposes, the properties of its non-labeled analog, Mono(3-hydroxybutyl)phthalate, are also included.

Property	Mono(3-hydroxybutyl)phthalate-d4	Mono(3-hydroxybutyl)phthalate
Synonyms	1,2-(Benzene-d4)dicarboxylic Acid 1-(3-Hydroxybutyl)ester, MHBP-d4	2-(3-hydroxybutoxycarbonyl)benzoic acid, OH-MnBP, MHBP
CAS Number	57074-43-8[6]	57074-43-8 (unlabeled)[7][8]
Chemical Formula	C ₁₂ H ₁₀ D ₄ O ₅ [6][7]	C ₁₂ H ₁₄ O ₅ [9]
Molecular Weight	242.26 g/mol [1][6][7]	238.24 g/mol [9]
Appearance	Light Yellow Thick Oil[1][10]	Not Specified
Melting Point	77 °C[6]	Not Specified
Solubility	Soluble in Chloroform, Methanol[10]	Not Specified
Storage Conditions	-20°C[6][10]	-20°C[11]

Metabolic Pathway of the Parent Compound

Mono(3-hydroxybutyl)phthalate is not directly introduced into biological systems but is a product of the metabolism of Di-n-butyl phthalate (DBP). Understanding this pathway is crucial for interpreting biomonitoring data. DBP first undergoes hydrolysis to form Mono-n-butyl phthalate (MnBP). Subsequently, MnBP is oxidized to form several metabolites, including Mono(3-hydroxybutyl)phthalate (MHBP).[12][13][14]



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Caption: Metabolic conversion of DBP to MHBP.

Experimental Protocols

The following section outlines a generalized experimental protocol for the quantification of Mono(3-hydroxybutyl)phthalate in human urine using **Mono(3-hydroxybutyl)phthalate-d4** as an internal standard with LC-MS/MS.

Materials and Reagents

- Mono(3-hydroxybutyl)phthalate (analytical standard)
- **Mono(3-hydroxybutyl)phthalate-d4** (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Ultrapure water
- β -glucuronidase

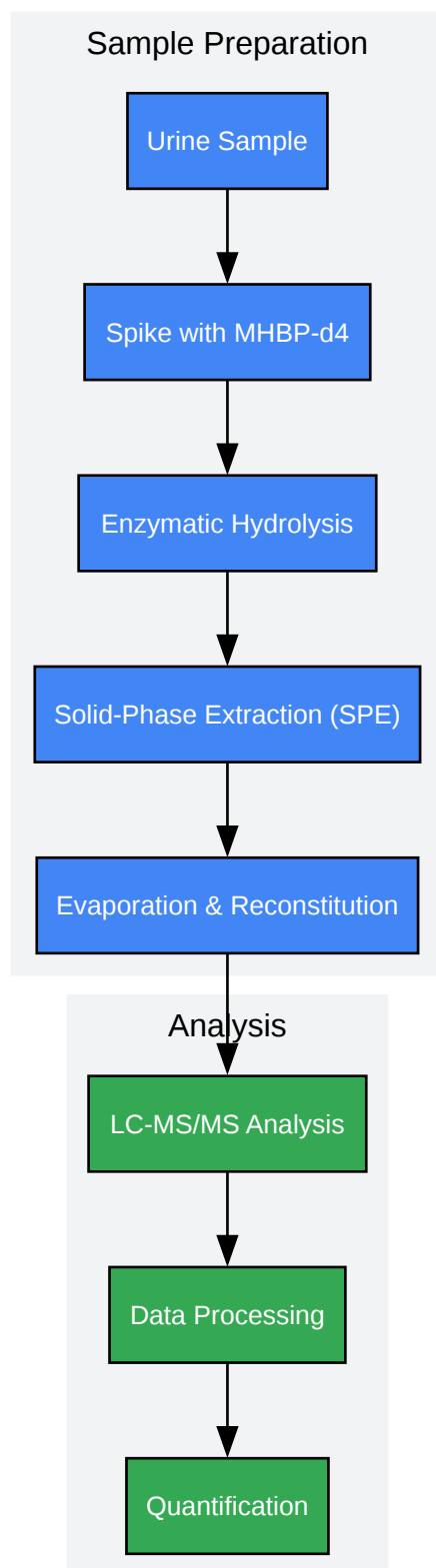
- Solid-phase extraction (SPE) cartridges

Sample Preparation

- Spiking: A known concentration of **Mono(3-hydroxybutyl)phthalate-d4** internal standard solution is added to a 200 μ L aliquot of each urine sample.[\[3\]](#)[\[15\]](#)
- Enzymatic Hydrolysis: To measure the total concentration of conjugated and unconjugated MHBP, the samples are treated with β -glucuronidase to deconjugate the metabolites.[\[5\]](#)
- Solid-Phase Extraction (SPE): The samples are then subjected to SPE for cleanup and concentration.[\[3\]](#)[\[16\]](#) The analytes are eluted from the SPE cartridges, and the eluate is evaporated to dryness and reconstituted in a suitable solvent for LC-MS/MS analysis.

LC-MS/MS Analysis

- Chromatographic Separation: The reconstituted sample is injected into an HPLC system for chromatographic separation of the analytes.[\[16\]](#)
- Mass Spectrometric Detection: The separated analytes are introduced into a tandem mass spectrometer operating in the negative electrospray ionization (ESI) and multiple reaction monitoring (MRM) mode.[\[3\]](#) Specific precursor-to-product ion transitions for both MHBP and MHBP-d4 are monitored for quantification.
- Quantification: A calibration curve is generated by analyzing standards of known concentrations of MHBP with a constant concentration of MHBP-d4. The concentration of MHBP in the samples is determined by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.



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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. medchemexpress.cn [medchemexpress.cn]
- 3. Simultaneous determination of multiple phthalate metabolites and bisphenol-A in human urine by liquid chromatography-tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. atsdr.cdc.gov [atsdr.cdc.gov]
- 6. Mono(3-hydroxybutyl)phthalate-d4 | 57074-43-8 | HCA07443 [biosynth.com]
- 7. scbt.com [scbt.com]
- 8. scbt.com [scbt.com]
- 9. Mono-3-hydroxybutyl phthalate | C₁₂H₁₄O₅ | CID 18427030 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. mybiosource.com [mybiosource.com]
- 11. Mono(3-hydroxybutyl)phthalate | LGC Standards [lgcstandards.com]
- 12. Di-n-butyl phthalate (DnBP) and diisobutyl phthalate (DiBP) metabolism in a human volunteer after single oral doses - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. Exposome-Explorer - Mono-hydroxy-n-butyl phthalate (OH-MnBP) (Compound) [exposome-explorer.iarc.fr]
- 15. stacks.cdc.gov [stacks.cdc.gov]
- 16. chromatographyonline.com [chromatographyonline.com]
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